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# Technical Support Center: Linezolid (C19H20FN3O6)

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Compound of Interest		
Compound Name:	C19H20FN3O6	
Cat. No.:	B15174627	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with Linezolid (**C19H20FN3O6**).

## **Frequently Asked Questions (FAQs)**

Q1: What is the expected solubility of Linezolid?

Linezolid is a white to off-white crystalline powder.[1] Its solubility is moderate in aqueous solutions and varies significantly in organic solvents. It is crucial to select the appropriate solvent system based on the experimental requirements.

Q2: I am having trouble dissolving Linezolid in water. What is its maximum aqueous solubility?

Linezolid is described as moderately water-soluble, with a maximum solubility of approximately 3 mg/mL.[2][3][4] Reports of difficulty in dissolving the compound, even at this concentration, are not uncommon.[3][4] For aqueous solutions, preparing a stock in an organic solvent first is often recommended.

Q3: My Linezolid solution is cloudy or has precipitated after dilution in a buffer. What could be the cause?

Precipitation upon dilution into aqueous buffers is a common issue, especially if the final concentration is near or above the aqueous solubility limit. The solubility in phosphate-buffered



saline (PBS) at pH 7.2 is significantly lower, at approximately 0.1 mg/mL.[5] Ensure the residual amount of the initial organic solvent is minimal, as it can have physiological effects in biological assays.[5]

Q4: How do pH and temperature affect Linezolid's stability in solution?

Linezolid's stability is highly dependent on both pH and temperature.

- pH: The compound is least stable in alkaline (high pH) conditions, where it degrades via first-order kinetics.[3][6] The amide group in its structure is susceptible to hydrolysis, particularly in basic environments.[4] Acidic conditions can also lead to degradation, primarily through the cleavage of the acetyl moiety.[7]
- Temperature: Stability decreases at elevated temperatures.[3][6] Storing solutions at appropriate temperatures is critical to prevent degradation.

Q5: Are there any other factors that can affect the stability of Linezolid solutions?

Yes, Linezolid is also sensitive to light and oxidation.[4] Forced degradation studies show it is susceptible to photodegradation and can form an amine oxide under oxidative stress.[4][7] It is recommended to protect Linezolid solutions from light.

Q6: How long can I store Linezolid solutions?

For aqueous solutions, it is not recommended to store them for more than one day.[5] In common intravenous fluids like 0.9% sodium chloride or 5% glucose, Linezolid (at 2.0 mg/mL) has been shown to be stable for up to 34 days at 25°C.[3][6] For long-term storage, stock solutions in anhydrous organic solvents like DMSO should be stored at -20°C or -80°C.[5][8]

### **Solubility Data**

The following tables summarize the solubility of Linezolid in various solvents.

Table 1: Solubility in Common Solvents



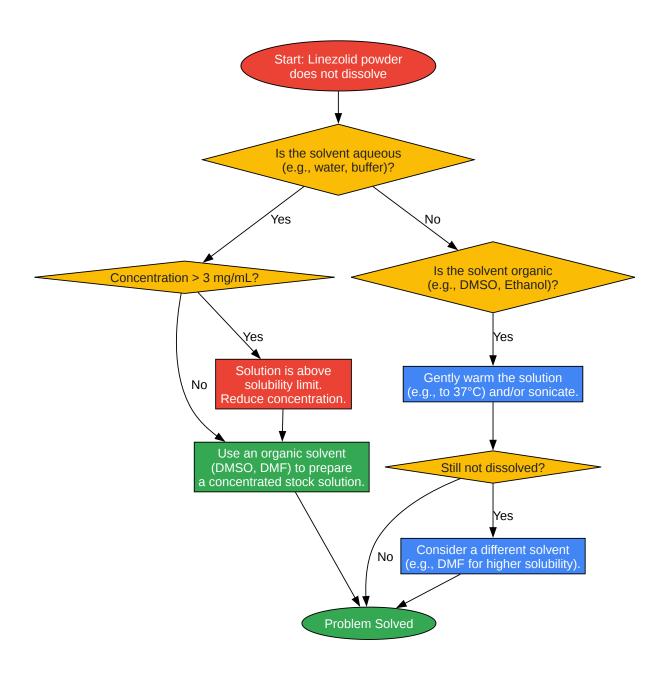
Solvent	Approximate Solubility (mg/mL)	Reference
Water	~3	[2][3][4]
PBS (pH 7.2)	~0.1	[5]
Dimethylformamide (DMF)	~30	[5]
Dimethyl sulfoxide (DMSO)	~20 - 68	[5][9]
Ethanol	~1 - 8	[5][9]
Methanol	Highly Soluble*	[1]
Ethyl Acetate	Practically Insoluble	[1]

<sup>\*</sup>Note: While one source describes Linezolid as "highly soluble" in methanol, quantitative data is variable. It is best to test solubility for your specific lot and experimental conditions.[1]

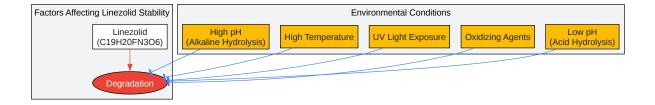
## **Troubleshooting Guides Issue 1: Difficulty Dissolving Linezolid Powder**

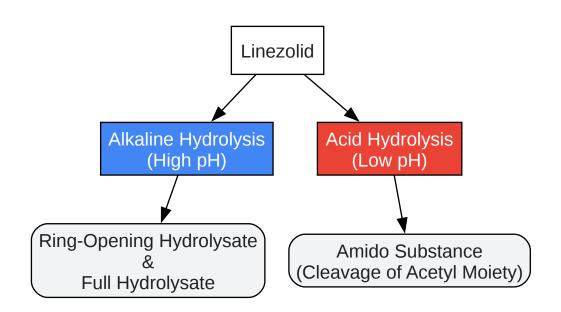
If you are unable to dissolve Linezolid, follow this workflow:











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## References

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